1,1-dimethyl-1H-inden-2(3H)-one basic properties

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Compound of Interest

Compound Name:	*1,1-dimethyl-1H-inden-2(3H)-one*
CAS No.:	*38634-65-0*
Cat. No.:	*B1611099*

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An In-Depth Technical Guide to **1,1-Dimethyl-1H-inden-2(3H)-one**: Mechanistic Profiling, Ambident Reactivity, and Pharmaceutical Applications

Executive Summary

1,1-Dimethyl-1H-inden-2(3H)-one (commonly referred to as 1,1-dimethyl-2-indanone) is a sterically hindered bicyclic ketone that serves as a highly specialized synthon in advanced organic synthesis and drug discovery. Characterized by its gem-dimethyl substitution adjacent to the carbonyl core, this molecule exhibits unique ambident enolate reactivity and intriguing photochemical behavior. This guide systematically deconstructs its physicochemical properties, phase-transfer catalyzed regioselectivity, transient intermediate generation, and its critical utility in synthesizing neurokinin-1 (NK-1) receptor antagonists.

Physicochemical Profiling

Accurate baseline characterization is the foundation of reproducible synthetic application. The structural rigidity of the indanone core, combined with the steric bulk of the C1 gem-dimethyl groups, dictates its reactivity profile and spectroscopic signatures.

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Property	Value / Description
Chemical Name	1,1-Dimethyl-1H-inden-2(3H)-one
CAS Registry Number	38634-65-0[1]
Molecular Formula	$C_{11}H_{12}O$[1]
Molecular Weight	160.22 g/mol [1]
Core Scaffold	Indan-2-one (Bicyclic aromatic ketone)
Key Structural Feature	C1 gem-dimethyl substitution

Mechanistic Reactivity I: Phase-Transfer Catalysis (PTC) & Ambident Enolate Dynamics

The Causality of Regioselectivity: The deprotonation of 1,1-dimethyl-2-indanone yields an ambident enolate, where the negative charge is delocalized between the hard oxygen center and the softer α-carbon. When subjected to alkylation with dimethyl sulfate under Phase-Transfer Catalysis (PTC) conditions, the system exhibits profound catalyst-directed regioselectivity[2].

The causality lies in the ion-pairing dynamics at the biphasic interface. Small, hard quaternary ammonium cations (e.g., tetramethylammonium) coordinate tightly with the enolate oxygen, sterically shielding it and directing the electrophile to the carbon center, resulting in C-alkylation. Conversely, large, highly delocalized cations (e.g., phospho-iminium ions) form loose, solvent-separated ion pairs. This leaves the more electronegative oxygen exposed, heavily skewing the reaction toward O-alkylation (enol ether formation)[2]. Remarkably, the O/C alkylation ratio can be manipulated from <1 to ≈60 purely by altering the PTC architecture[2].

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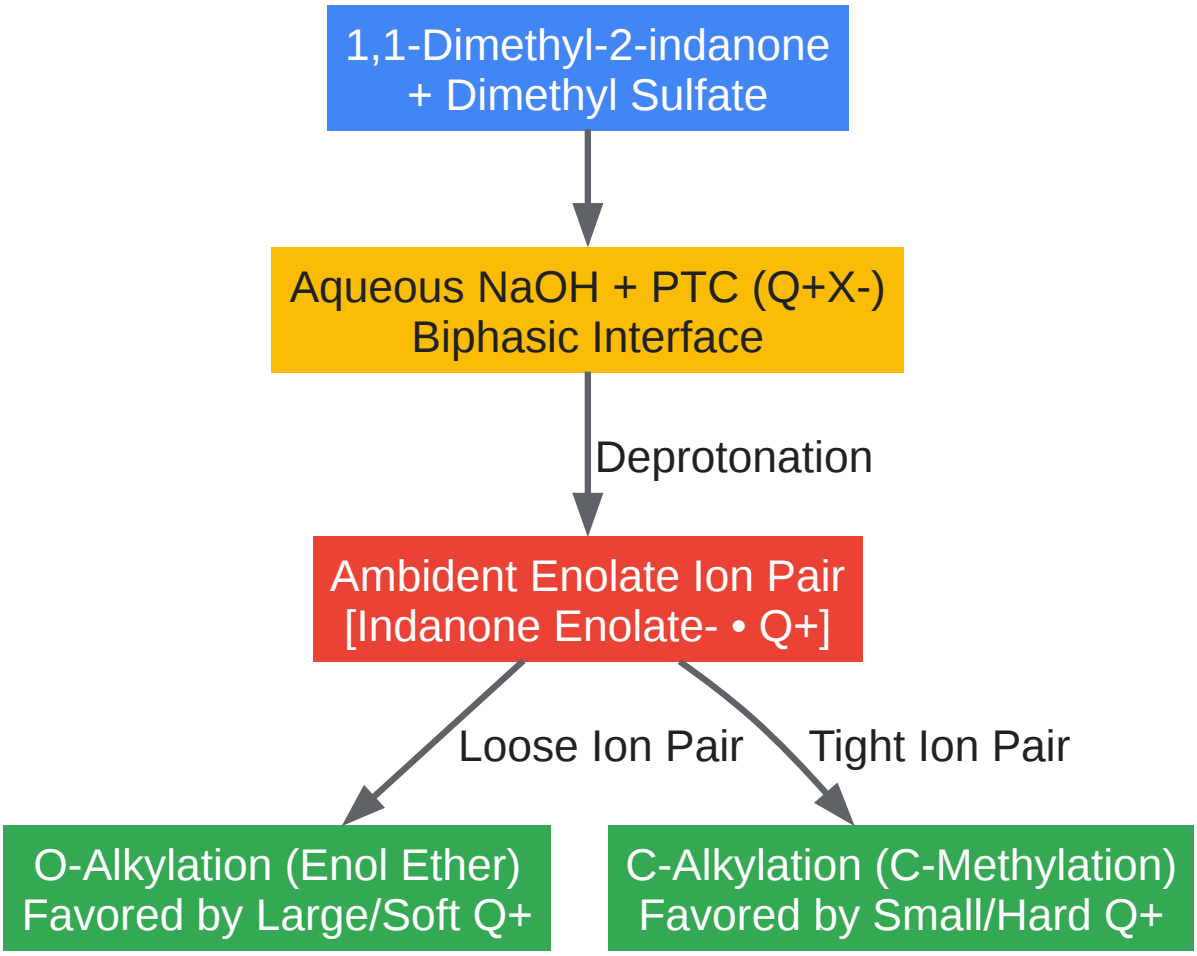

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Fig 1: Phase-transfer catalyst directed regioselective alkylation of 1,1-dimethyl-2-indanone.

Self-Validating Protocol: Catalyst-Directed Regioselective Alkylation

- Biphasic Setup: In a reaction vessel, dissolve 10 mmol of 1,1-dimethyl-2-indanone in 20 mL of dichloromethane (DCM). Add 20 mL of 50% aqueous NaOH.
- Catalyst Introduction: Add 1 mmol (10 mol%) of the selected phase-transfer catalyst (e.g., tetrabutylammonium bromide for a balanced ratio, or a bulky phospho-iminium salt to force O-alkylation).

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- Electrophile Addition: Dropwise, add 12 mmol of dimethyl sulfate under vigorous stirring at 0°C. (Caution: Dimethyl sulfate is a potent alkylating agent; handle strictly in a fume hood.)
- Phase Separation & Extraction: After 4 hours of vigorous stirring at room temperature, separate the organic phase, wash with water, and dry over anhydrous Na_2SO_4.
- Validation Checkpoint: Analyze the crude mixture via ^{1}H-NMR.
  - Success Criteria: The O-alkylated product is confirmed by the presence of a vinylic proton singlet and a methoxy singlet. The C-alkylated product is confirmed by the absence of vinylic protons and the appearance of a new aliphatic methyl resonance. The integration ratio of these specific signals directly validates the catalyst's directing effect.

Mechanistic Reactivity II: Photochemistry and Transient Intermediates

The Causality of Deantiaromatization: Beyond ground-state reactivity, 1,1-dimethyl-2-indanone is a valuable precursor for generating reactive transient species via photolysis. Upon UV irradiation, the molecule undergoes an electrocyclic ring opening driven by Norrish Type I cleavage. This process yields 7,7-dimethyl-o-xylylene, a highly reactive intermediate with an absorption maximum at 360 nm[3].

The thermodynamic driving force here is complex: the initial photochemical cleavage temporarily disrupts the aromaticity of the fused benzene ring (deantiaromatization)[3]. Because the resulting o-xylylene intermediate is highly unstable, it rapidly decays—both thermally and photochemically—via a 1,5-hydrogen shift to restore the aromatic system, yielding a rearranged stable isomer[3].

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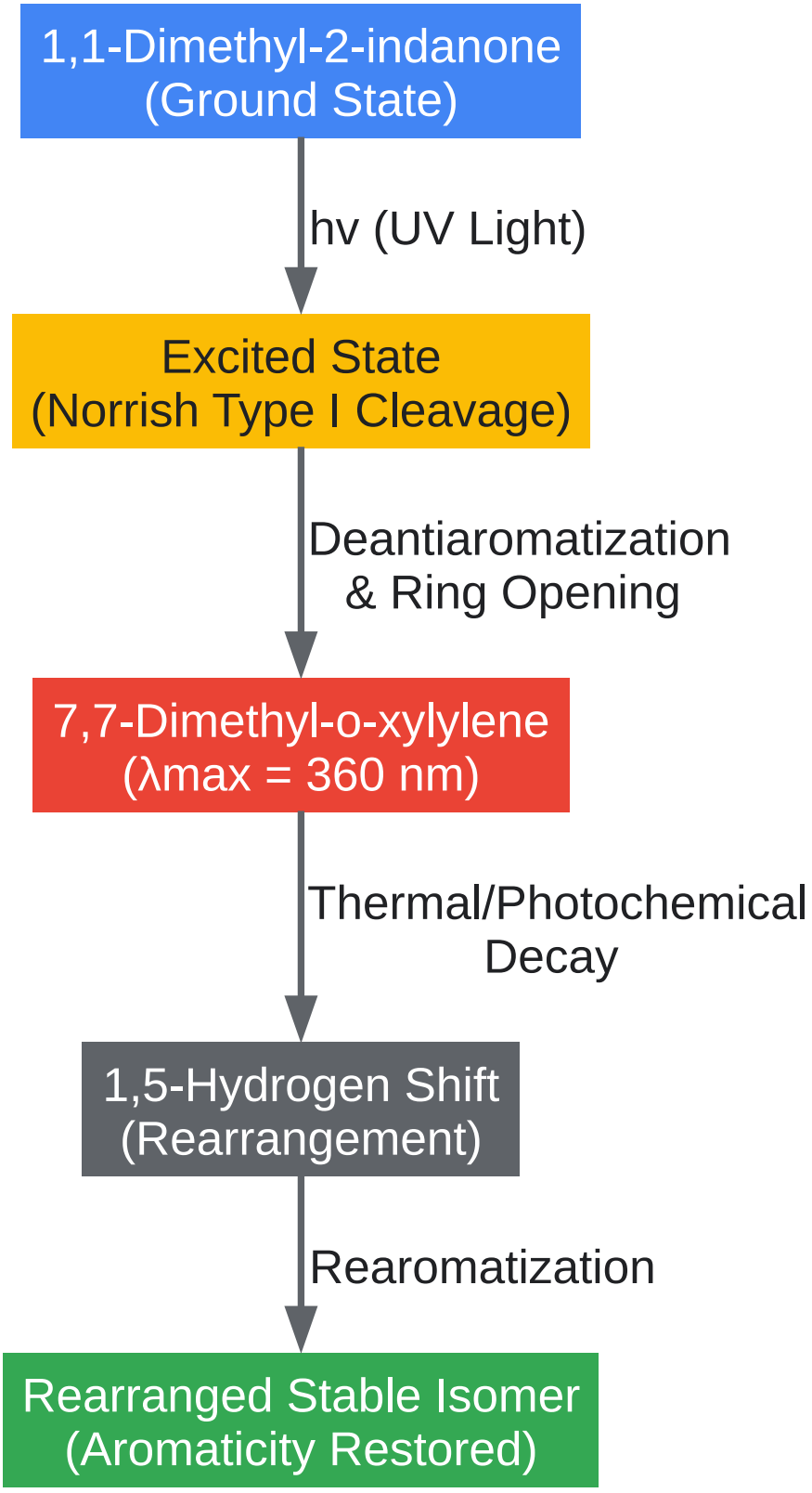

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Fig 2: Photochemical generation and decay of 7,7-dimethyl-o-xylylene via deantiaromatization.

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Self-Validating Protocol: Matrix Isolation Photolysis of o-Xylylene

- Matrix Deposition: Co-deposit 1,1-dimethyl-2-indanone vapor with a large excess of argon gas onto a spectroscopic window cooled to 10 K using a closed-cycle helium cryostat.
- Baseline Spectroscopy: Record the pre-irradiation FTIR spectrum.
  - Validation Checkpoint 1: Confirm the presence of the strong, unperturbed C=O stretching frequency characteristic of the indanone core (~1750 cm^{-1}).
- Irradiation: Irradiate the matrix using a high-pressure mercury-xenon lamp equipped with a 290 nm cut-off filter.
- Transient Detection: Continuously monitor the matrix via UV-Vis and FTIR spectroscopy.
  - Validation Checkpoint 2: The successful generation of 7,7-dimethyl-o-xylylene is validated by the depletion of the starting C=O stretch and the simultaneous emergence of a new, distinct UV absorption maximum at 360 nm[3]. Subsequent warming of the matrix (to ~30 K) will result in the disappearance of the 360 nm band, validating the thermal 1,5-hydrogen shift decay pathway[3].

Therapeutic Applications: NK-1 Receptor Antagonists

In the realm of drug development, the sterically constrained framework of 1,1-dimethyl-2-indanone is leveraged to synthesize highly specific pharmacophores. Specifically, it is utilized as a core building block in the synthesis of benzoamide piperidine compounds[4].

These compounds function as potent Substance P antagonists, targeting the neurokinin-1 (NK-1) receptor[4]. Substance P is a neuropeptide implicated in various central nervous system disorders, pain transmission, and emesis[4]. By incorporating the 1,1-dimethylindan moiety, medicinal chemists enhance the lipophilicity and steric complementarity of the drug molecule within the NK-1 receptor binding pocket. The gem-dimethyl group specifically restricts the conformational flexibility of the indane ring, locking the pharmacophore into a bioactive conformation that improves both target binding affinity and metabolic stability[4].

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